

A Technical Guide to the Fundamental Reaction Mechanisms of Diiodosilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diiodosilane*

Cat. No.: *B1630498*

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Diiodosilane (SiH_2I_2), a colorless liquid, is a powerful and versatile reagent in modern chemistry, distinguished by the high Lewis acidity of its silicon center and the nucleophilicity of its iodide ligands.^[1] Its primary utility stems from its oxophilic nature, making it exceptionally effective for the cleavage of carbon-oxygen bonds in ethers, esters, and acetals, and for the activation of carbonyl groups.^{[1][2]} While its application as a precursor for depositing silicon-containing thin films in the semiconductor industry is a major driver of its industrial production, its role in fine chemical synthesis is of significant interest to researchers in organic and medicinal chemistry.^[3] This guide provides an in-depth analysis of the fundamental reaction mechanisms of **diiodosilane**, supported by quantitative data, detailed experimental protocols, and mechanistic diagrams to serve as a comprehensive resource for chemical professionals.

Physicochemical and Spectroscopic Properties

Diiodosilane is a reactive and moisture-sensitive compound that requires careful handling.^[1] Its key physical and chemical properties are summarized below.

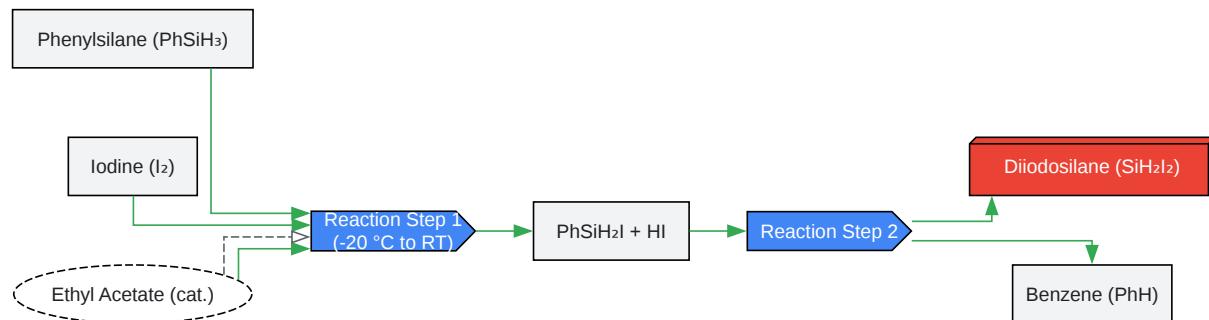
Property	Value	Reference(s)
CAS Number	13760-02-6	[4]
Molecular Formula	H ₂ I ₂ Si	[4]
Molecular Weight	283.91 g/mol	[4]
Appearance	Colorless liquid	[1]
Density	2.834 g/mL at 25 °C	[1]
Melting Point	-1 °C	[1]
Boiling Point	153.7 °C at 760 mmHg; 56-60 °C at 25 mmHg	[1]
Flash Point	38 °C (101 °F)	[1]
Solubility	Highly soluble in hydrocarbons and chlorinated solvents.	[1]
Reactivity	Reacts rapidly with water, alcohols, and other protic solvents.	[1]
Spectroscopy	29Si NMR spectral data is available.	[4]

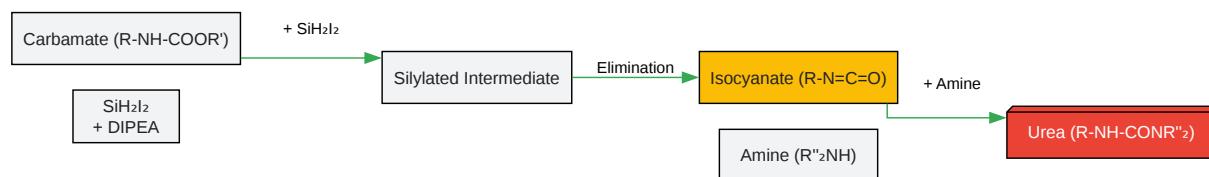
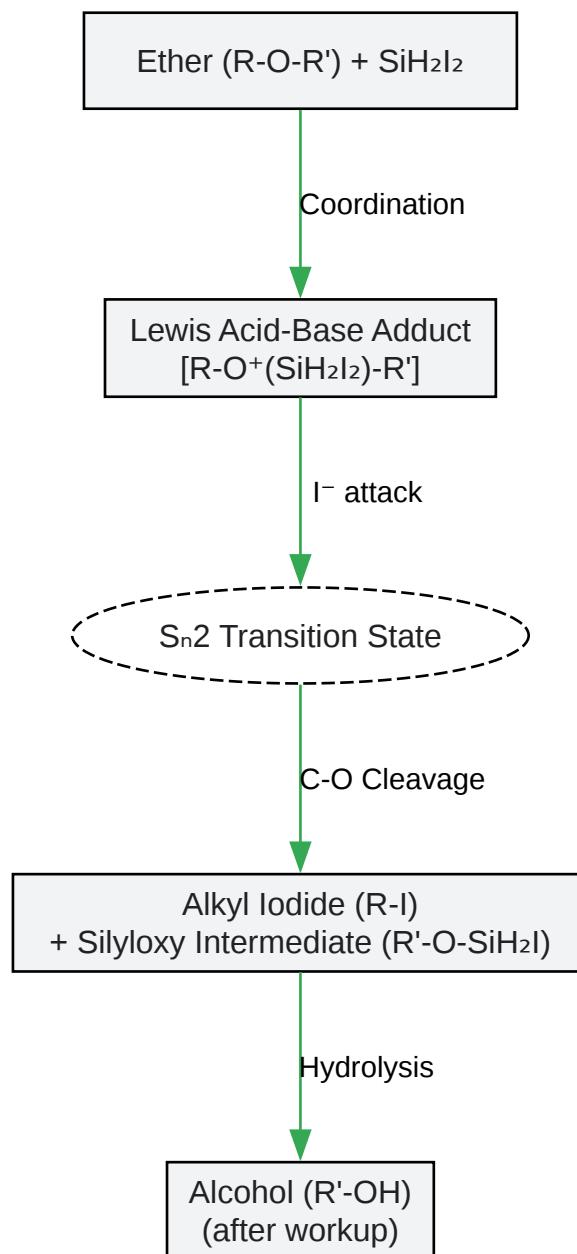
Synthesis of Diiodosilane

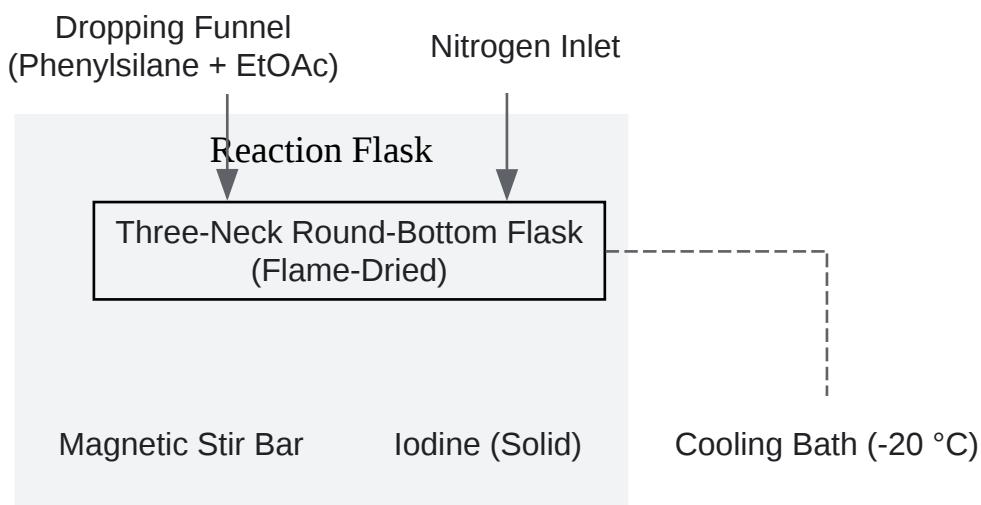
The most common laboratory-scale synthesis of **diiodosilane** involves the reaction of phenylsilane with elemental iodine.^[2] This reaction proceeds in two main stages and is catalyzed by trace amounts of oxygen-containing organic compounds, such as ethyl acetate.^[2]

Mechanism:

- **Hydride-Iodide Exchange:** Phenylsilane reacts with iodine in a step catalyzed by Lewis bases (e.g., ethyl acetate) to form phenyliodosilane and hydrogen iodide (HI).^[2]
- **Protonolysis:** The generated HI then reacts with phenyliodosilane to produce **diiodosilane** and benzene via the cleavage of the phenyl-silicon bond.^[2]







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References

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- To cite this document: BenchChem. [A Technical Guide to the Fundamental Reaction Mechanisms of Diiodosilane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1630498#fundamental-reaction-mechanisms-involving-diiiodosilane>

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